

# Dehydration of calcium lactate pentahydrate and its effects on experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Calcium 2-hydroxypropanoate  
pentahydrate*

Cat. No.: *B15598811*

[Get Quote](#)

## Technical Support Center: Calcium Lactate Pentahydrate

This guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals working with calcium lactate pentahydrate. It focuses on the challenges presented by its dehydration and the subsequent impact on experimental outcomes.

### Frequently Asked Questions (FAQs)

Q1: What is calcium lactate pentahydrate, and why is its hydration state critical?

Calcium lactate is a crystalline salt consisting of two lactate anions for each calcium cation<sup>[1]</sup>. It commonly exists as a pentahydrate ( $C_6H_{10}CaO_6 \cdot 5H_2O$ ), meaning five water molecules are incorporated into its crystal structure<sup>[1][2]</sup>. The hydration state is critical because the loss of this "water of hydration" can significantly alter the material's physical and chemical properties, leading to experimental inconsistencies<sup>[3][4]</sup>. These changes can affect everything from sample weight and powder flow to the performance of a final formulation, such as the hardness of a tablet<sup>[4][5]</sup>.

Q2: At what temperature does calcium lactate pentahydrate lose its water of hydration?

The dehydration process occurs over a temperature range. The pentahydrate form begins to lose water in a dry atmosphere at temperatures between 35°C and 135°C[1]. Dehydration is reported to be rapid at 55°C and above[3][4]. One thermogravimetric analysis (TGA) study showed the main dehydration event occurring between 70°C and 186°C[6]. By 120°C, the material is expected to become anhydrous[2].

Q3: What are the physical consequences of dehydrating calcium lactate pentahydrate?

Dehydration induces several significant physical changes:

- **Loss of Crystallinity:** The removal of water from the crystal lattice causes a transition from a crystalline solid to a more amorphous (non-crystalline) state[3][7].
- **Particle Aggregation:** The process can result in the aggregation of particles, leading to an increase in the average particle size[7].
- **Reduced Tablet Hardness:** In pharmaceutical manufacturing, the dehydration of calcium lactate pentahydrate used as an excipient can lead to a significant reduction in the crushing strength and hardness of tablets[3][4][5].
- **Altered Morphology:** Scanning electron microscopy has shown that dehydration changes the surface morphology of the particles[6].

Q4: How does the hydration state affect the solubility of calcium lactate?

Calcium lactate pentahydrate is soluble in water, with a solubility of approximately 7.9 to 9 g per 100 mL at 25°C[1][3]. While the anhydrous form is also soluble, the transition between hydrated and anhydrous states can affect the dissolution kinetics. The change in crystal structure and particle size upon dehydration can alter the rate at which the compound dissolves.

Q5: How should calcium lactate pentahydrate be stored to ensure its stability?

To prevent unwanted dehydration, it should be stored in a well-closed container at controlled room temperature, away from high heat. Conversely, to prevent the anhydrous form from absorbing atmospheric moisture, it should be stored in a desiccator or a tightly sealed

container in a low-humidity environment. The dehydration process is reversible; the anhydrous form will reabsorb moisture from the air at 75% relative humidity and 25°C[1].

## Troubleshooting Guide

Problem 1: My sample weight is inconsistent and changes over time.

- **Possible Cause:** This is a classic sign of changes in the hydration state. If the ambient relative humidity is low, the pentahydrate form may be losing water (efflorescence), causing a decrease in weight. If you are working with the anhydrous form in a humid environment, it may be absorbing atmospheric water, causing a weight gain.
- **Solution:** Always weigh your sample immediately after removal from its controlled storage environment. For precise measurements, especially when preparing standards or formulations, it is crucial to first determine the exact water content of your batch of calcium lactate (see protocols below) or to convert it fully to the anhydrous state if required for the experiment.

Problem 2: The tablets I've formulated with calcium lactate pentahydrate are too soft and fail hardness tests.

- **Possible Cause:** The processing temperature during manufacturing (e.g., drying) may have exceeded the dehydration temperature of calcium lactate pentahydrate. The loss of crystal water disrupts the intermolecular bonding that contributes to tablet hardness. Even storage of the tablets at elevated temperatures can cause dehydration and reduce crushing strength[3].
- **Solution:**
  - Review your manufacturing process to identify any steps where temperatures exceed 55°C.
  - Consider using analytical techniques like DSC or TGA (see protocols below) to analyze the calcium lactate before and after your manufacturing process to detect dehydration.
  - Ensure final product storage conditions are controlled for temperature and humidity.

Problem 3: My analytical results (TGA/DSC) don't match literature values.

- Possible Cause: Discrepancies can arise from several factors:
  - Heating Rate: Different heating rates during TGA or DSC analysis will shift the observed dehydration temperatures. Faster rates typically result in higher apparent dehydration temperatures.
  - Atmosphere: The type of purge gas (e.g., nitrogen vs. air) and its flow rate can influence the dehydration profile.
  - Sample Preparation: The particle size and packing of the sample in the analysis pan can affect heat transfer and the diffusion of water vapor, altering the results[5].
  - Instrument Calibration: Incorrect temperature or weight calibration will lead to inaccurate results.
- Solution: Standardize your analytical method, including heating rate, atmosphere, and sample preparation. Report all experimental parameters when comparing results. Calibrate your instrument regularly using certified standards.

## Quantitative Data Summary

The following tables summarize key quantitative data related to the dehydration of calcium lactate pentahydrate.

Table 1: Thermal Dehydration Profile of Calcium Lactate Pentahydrate

Parameter	Value	Source
Dehydration Onset Temperature	35°C - 70°C	[1][6]
Rapid Dehydration Temperature	≥ 55°C	[3][4]
Temperature for Anhydrous State	~120°C	[2]
TGA Dehydration Range	70°C - 186°C	[6]
Theoretical Weight Loss (5 H <sub>2</sub> O)	29.2%	Calculated
Observed TGA Weight Loss	~28.0%	[6]

Table 2: Effects of Dehydration on Physical Properties

Property	Effect of Dehydration	Source
Crystallinity	Decreases (becomes amorphous)	[3]
Tablet Hardness	Significantly decreases	[4]
Particle Size	Increases due to aggregation	[7]
Micropore Radius (in tablets)	Increases	[5]

## Experimental Protocols

### Protocol 1: Determination of Water Content by Thermogravimetric Analysis (TGA)

This method measures the change in mass of a sample as it is heated at a controlled rate.

- Instrument Setup: Calibrate the TGA instrument for mass and temperature. Set the purge gas to dry nitrogen at a flow rate of 30-50 mL/min[6].

- **Sample Preparation:** Place 5-10 mg of the calcium lactate pentahydrate sample into a standard TGA pan (e.g., aluminum or platinum).
- **Thermal Program:** Heat the sample from ambient temperature (e.g., 25°C) to approximately 200°C at a controlled heating rate of 10°C/min<sup>[6]</sup>. The upper temperature is chosen to be well above the dehydration range but below the decomposition temperature.
- **Data Analysis:** The TGA curve will show a distinct weight loss step corresponding to the loss of water. Calculate the percentage weight loss in this step. A weight loss of ~29.2% corresponds to the complete loss of all five water molecules.

#### Protocol 2: Characterization of Dehydration by Differential Scanning Calorimetry (DSC)

This method measures the heat flow into or out of a sample during a temperature change, identifying endothermic processes like dehydration.

- **Instrument Setup:** Calibrate the DSC instrument for temperature and enthalpy. Use a nitrogen purge gas.
- **Sample Preparation:** Accurately weigh 3-5 mg of the calcium lactate pentahydrate sample into a vented aluminum DSC pan. Seal the pan.
- **Thermal Program:** Heat the sample from ambient temperature to 200°C at a heating rate of 10°C/min.
- **Data Analysis:** The DSC thermogram will show a broad endothermic peak corresponding to the energy required to remove the water of hydration. The peak temperature and the area under the peak (enthalpy of dehydration) can be used to characterize the process.

#### Protocol 3: Gravimetric Determination of Water of Hydration

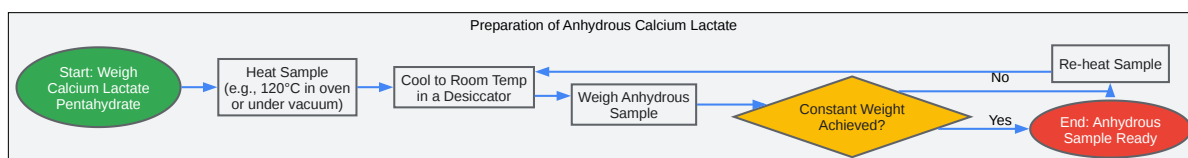
This is a fundamental laboratory method to determine water content.

- **Preparation:** Heat a clean, dry porcelain crucible and lid to redness with a Bunsen burner for 10 minutes, cool in a desiccator, and weigh accurately<sup>[8][9]</sup>. Repeat until a constant weight is achieved.

- **Sample Addition:** Add approximately 2-3 g of calcium lactate pentahydrate to the crucible and weigh the crucible, lid, and sample accurately[10].
- **Heating:** Place the crucible on a clay triangle with the lid slightly ajar to allow water vapor to escape[8][10]. Heat gently at first, then increase the temperature to maintain the sample at approximately 120°C - 130°C for at least 1 hour.
- **Cooling and Weighing:** Using tongs, transfer the crucible and lid to a desiccator to cool to room temperature. Once cool, weigh accurately.
- **Heating to Constant Weight:** Repeat the heating, cooling, and weighing cycle until two consecutive weighings agree to within  $\pm 0.005$  g[11]. This ensures all water has been removed.
- **Calculation:**
  - $\text{Mass of water lost} = (\text{Mass of crucible} + \text{hydrate}) - (\text{Mass of crucible} + \text{anhydrous salt})$ .
  - $\% \text{ Water} = (\text{Mass of water lost} / \text{Initial mass of hydrate sample}) \times 100$ .

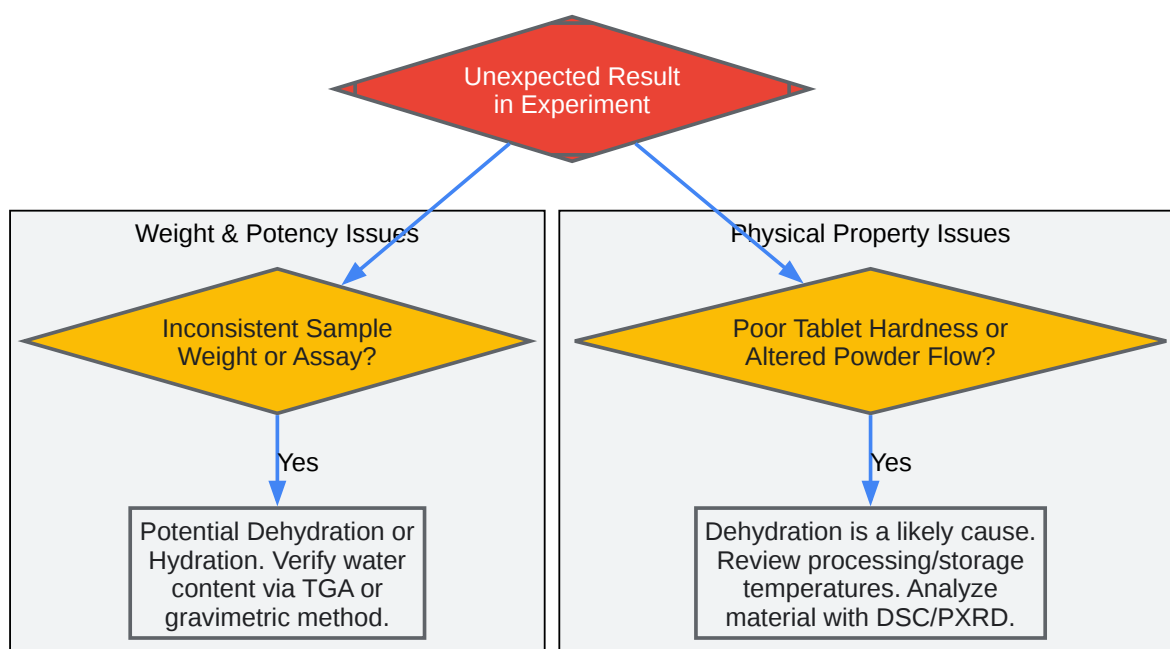
## Visualizations

The following diagrams illustrate key workflows and relationships concerning the dehydration of calcium lactate pentahydrate.



[Click to download full resolution via product page](#)

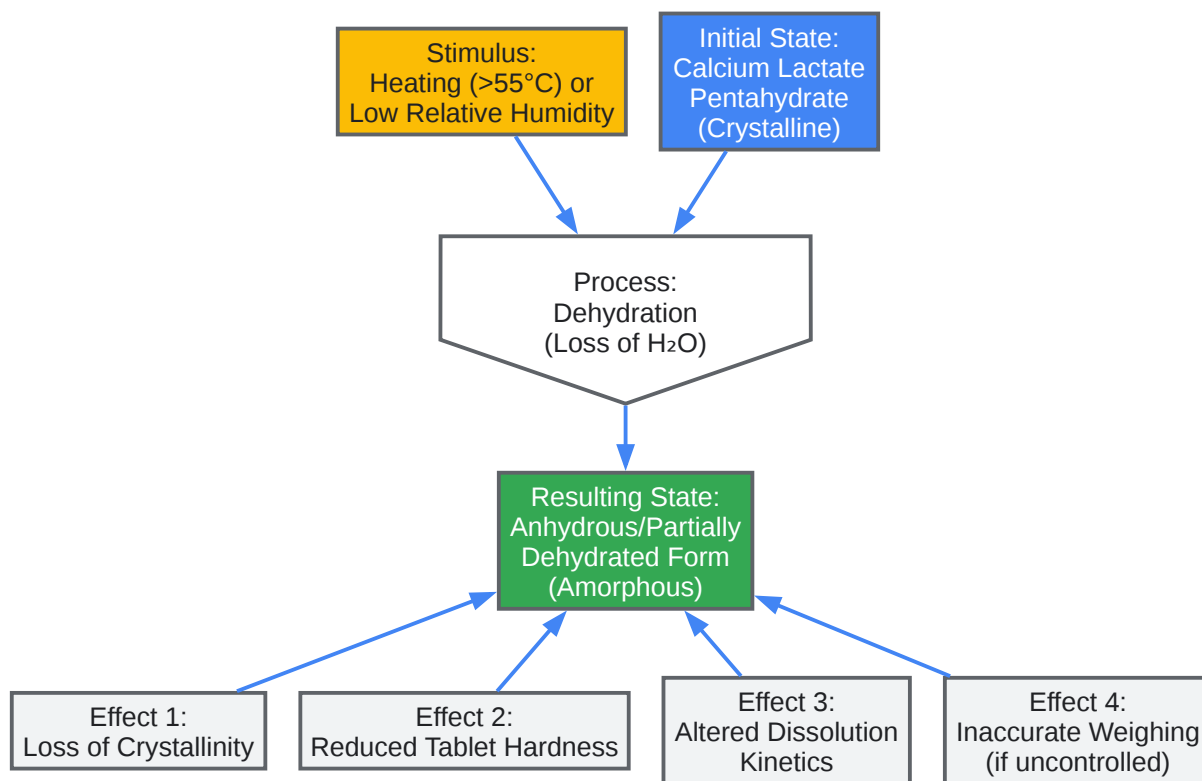
Caption: Experimental workflow for preparing anhydrous calcium lactate.



[Click to download full resolution via product page](#)

Caption: Troubleshooting flowchart for common experimental issues.





[Click to download full resolution via product page](#)

Caption: The relationship between dehydration and its effects.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Calcium lactate - Wikipedia [en.wikipedia.org]

- 2. CALCIUM LACTATE USP PENTAHYDRATE - PCCA [pccarx.com]
- 3. Calcium lactate | 814-80-2 [chemicalbook.com]
- 4. Calcium Lactate - CD Formulation [formulationbio.com]
- 5. Effect of pulverization and dehydration on the pharmaceutical properties of calcium lactate pentahydrate tablets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. tandfonline.com [tandfonline.com]
- 7. researchgate.net [researchgate.net]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Determining the Formula of a Hydrate [web.lemoyne.edu]
- 10. moorparkcollege.edu [moorparkcollege.edu]
- 11. scribd.com [scribd.com]
- To cite this document: BenchChem. [Dehydration of calcium lactate pentahydrate and its effects on experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598811#dehydration-of-calcium-lactate-pentahydrate-and-its-effects-on-experiments]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)